

Technical Guide to the Health and Safety of 2-Phenylhexane

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Compound of Interest

Compound Name: 2-Phenylhexane

Cat. No.: B3054429

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the health and safety considerations for the handling of **2-Phenylhexane**. Due to a lack of specific toxicological data for this compound, this guide is based on its structural similarity to other aromatic hydrocarbons and general safety principles for flammable liquids. It is intended to supplement, not replace, a thorough risk assessment and adherence to institutional safety protocols.

Chemical and Physical Properties

2-Phenylhexane is an aromatic hydrocarbon.^[1] It is crucial to understand its physical and chemical properties to handle it safely. The following table summarizes the available data for **2-Phenylhexane** and provides estimates for missing critical safety information based on structurally similar compounds.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₈	PubChem[2], Wikipedia[1]
Molar Mass	162.27 g/mol	PubChem[2], Wikipedia[1]
Appearance	Colorless liquid (presumed)	General knowledge
Odor	Aromatic	General knowledge
Density	0.858 g/mL	Wikipedia[1]
CAS Number	6031-02-3	PubChem[2], Wikipedia[1]
Boiling Point	Not available	-
Flash Point	Flammable (estimated)	Inferred from aromatic hydrocarbons[3][4][5]
Solubility	Insoluble in water (presumed)	General knowledge of hydrocarbons

Hazard Identification and Classification

While a specific GHS classification for **2-Phenylhexane** is not readily available, based on its chemical class as an aromatic hydrocarbon, it should be handled as a hazardous substance with the following potential classifications:

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 3 or 4 (Estimated)	H226: Flammable liquid and vapor.[4]
Skin Corrosion/Irritation	Category 2 (Estimated)	H315: Causes skin irritation.[6]
Serious Eye Damage/Eye Irritation	Category 2A (Estimated)	H319: Causes serious eye irritation.[6]
Specific Target Organ Toxicity - Single Exposure	Category 3 (Estimated)	H336: May cause drowsiness or dizziness.[4][7]
Aspiration Hazard	Category 1 (Estimated)	H304: May be fatal if swallowed and enters airways. [4]
Hazardous to the Aquatic Environment	Chronic 2 (Estimated)	H411: Toxic to aquatic life with long lasting effects.[4]

Experimental Protocols: Safe Handling Procedures

Adherence to strict safety protocols is paramount when working with **2-Phenylhexane**. The following are general experimental procedures for handling this and other flammable aromatic hydrocarbons.

Engineering Controls

Proper ventilation is the primary engineering control for handling **2-Phenylhexane**.

- Fume Hood: All work with open containers of **2-Phenylhexane** should be conducted in a certified chemical fume hood to minimize the inhalation of vapors.[8][9]
- Ventilation: Ensure the laboratory has adequate general ventilation.[5]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Phenylhexane**.

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[9]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.
- Skin and Body Protection: A flame-resistant lab coat and closed-toe shoes are required.^[9]
- Respiratory Protection: If working outside of a fume hood or in case of a spill, a respirator with an organic vapor cartridge may be necessary.

Handling and Storage

- Ignition Sources: Keep away from open flames, hot surfaces, and sparks.^{[8][9][10]}
- Static Electricity: When transferring large volumes, containers should be bonded and grounded to prevent static discharge.^{[11][12]}
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed, properly labeled container.^{[3][12]} Store away from incompatible materials such as strong oxidizing agents.^[10] Flammable liquid storage cabinets are recommended.^{[9][12]}
- Transport: Use secondary containment, such as bottle carriers, when transporting glass containers.^{[11][12]}

Emergency Procedures

First Aid Measures

The following first aid procedures are recommended in case of exposure to **2-Phenylhexane**.

Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[13][14]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[15][16]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[16]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[4][15]

Spill and Leak Procedures

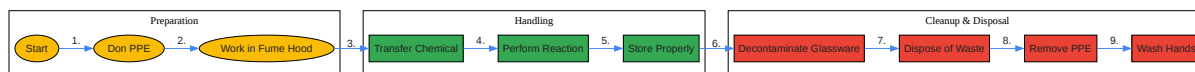
In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate the area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Control Ignition Sources: Remove all sources of ignition.[9]
- Containment: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Cleanup: Place the absorbed material into a sealed, labeled container for proper disposal.
- Decontaminate: Clean the spill area with soap and water.

- Large Spills: For large spills, contact your institution's environmental health and safety department immediately.

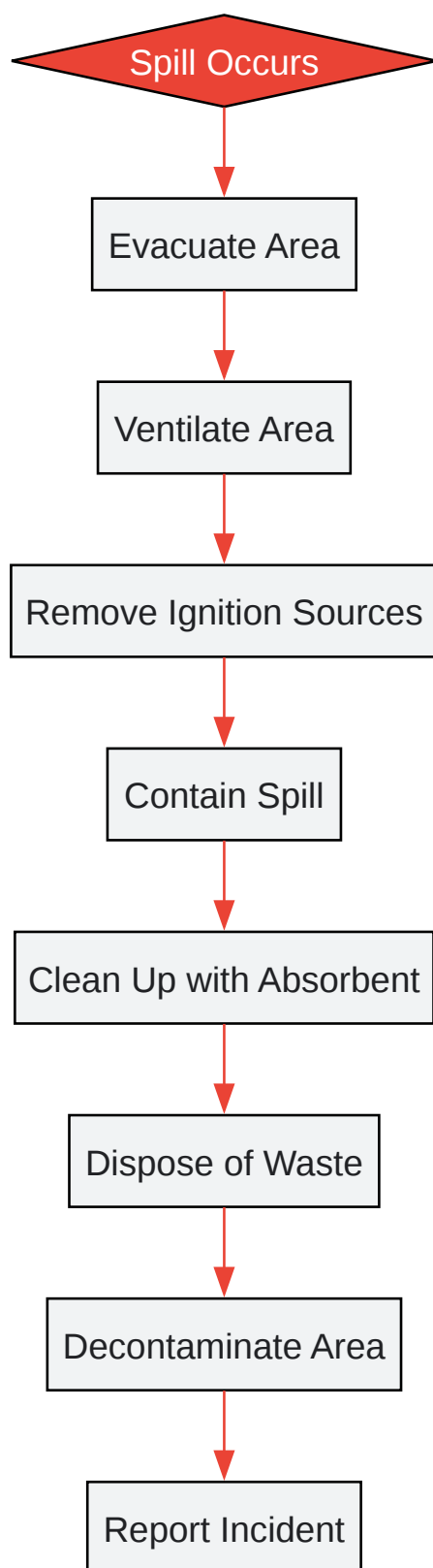
Visualizations

The following diagrams illustrate key safety workflows for handling **2-Phenylhexane**.



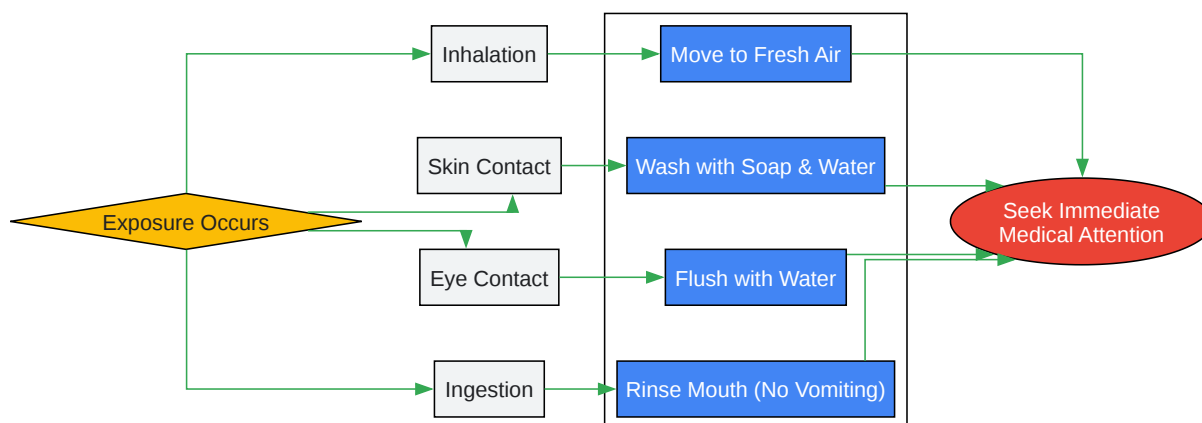
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Safe Handling Workflow for **2-Phenylhexane**



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Spill Response Workflow



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First Aid Decision Logic

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